

Yadanzioside I: A Technical Overview of its Antiviral and Antileukemic Properties

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Compound of Interest

Compound Name: Yadanzioside I

Cat. No.: B1164421

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CAS Number: 99132-95-3

This technical guide provides an in-depth overview of **Yadanzioside I**, a quassinoid glycoside isolated from the seeds of *Brucea javanica*. This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of this natural product.

Physicochemical Properties

Property	Value
Molecular Formula	C ₂₉ H ₃₈ O ₁₆
Molecular Weight	642.6 g/mol
IUPAC Name	methyl (1R,2S,3R,6R,8R,13S,14R,15R,16S)-3-(acetyloxy)-15,16-dihydroxy-9,13-dimethyl-4,11-dioxo-10-[[[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy]-5,18-dioxapentacyclo[12.5.0.0 ^{1,6} .0 ^{2,17} .0 ^{8,13}]nonadec-9-ene-17-carboxylate
Synonyms	Yadanzioside-I

Biological Activity

Yadanzioside I has demonstrated significant biological activity, primarily in the areas of antiviral and antileukemic research.

Antiviral Activity

While specific quantitative data for **Yadanzioside I**'s antiviral activity is limited in publicly available literature, it has been noted for its strong antiviral properties. The primary mechanism of action for many antiviral compounds involves the inhibition of viral entry, replication, or release from host cells.

Antileukemic Activity

Yadanzioside I has shown cytotoxic effects against various leukemia cell lines. The half-maximal inhibitory concentration (IC₅₀) is a key metric used to quantify the effectiveness of a compound in inhibiting a specific biological or biochemical function.

Cell Line	IC ₅₀ Value (µg/mL)	Reference
HL-60 (Human promyelocytic leukemia)	25.93	[1]
K562 (Human immortalised myelogenous leukemia)	10.42	[1]

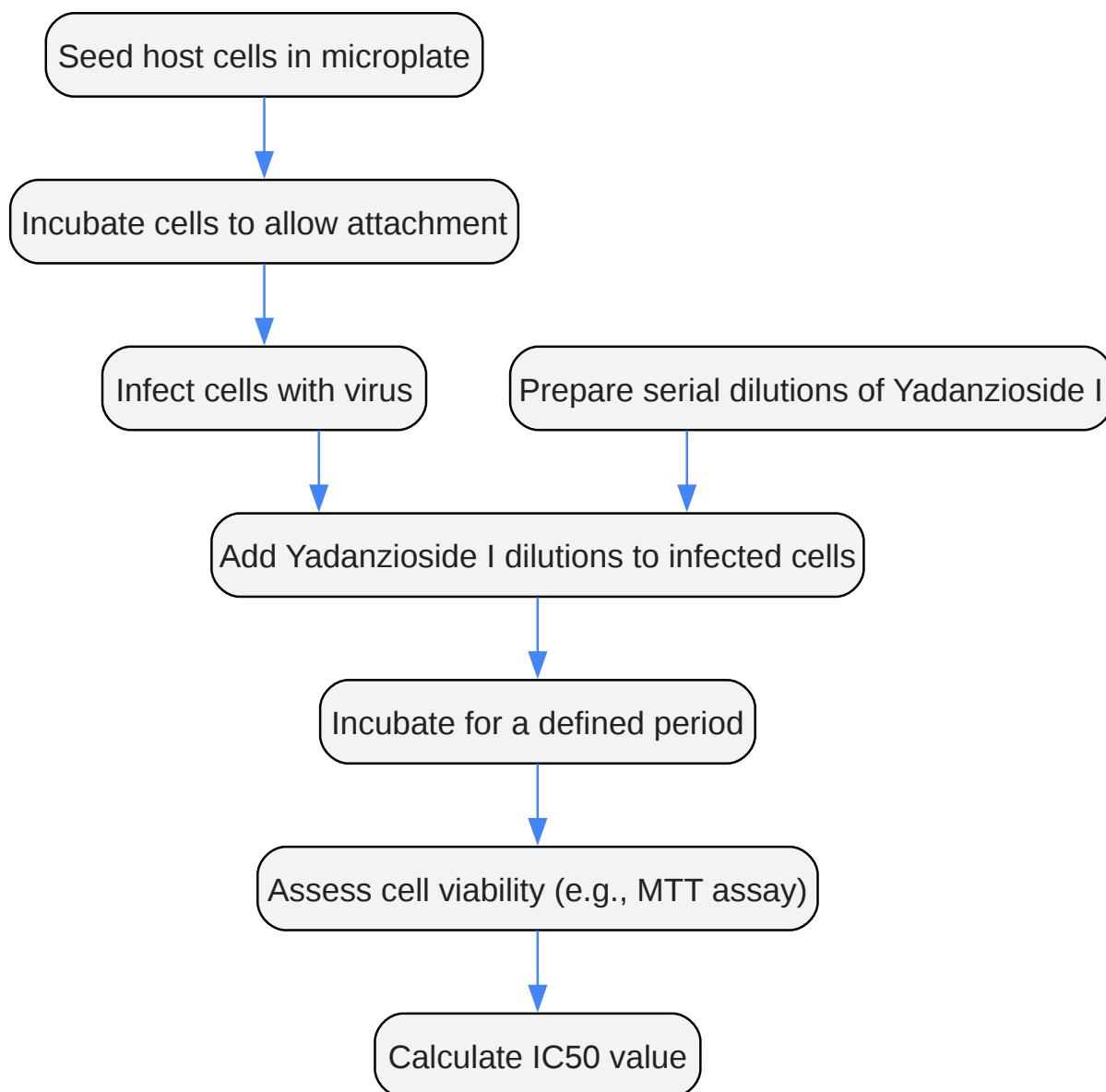
Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Yadanzioside I** are not extensively documented in readily available literature. However, based on standard methodologies for assessing antiviral and anticancer activity, the following outlines potential experimental workflows.

Antiviral Assay (General Protocol)

A common method to assess antiviral activity is the plaque reduction assay or a cell viability assay using a virus-infected cell line.

Workflow for a Cell Viability-Based Antiviral Assay:



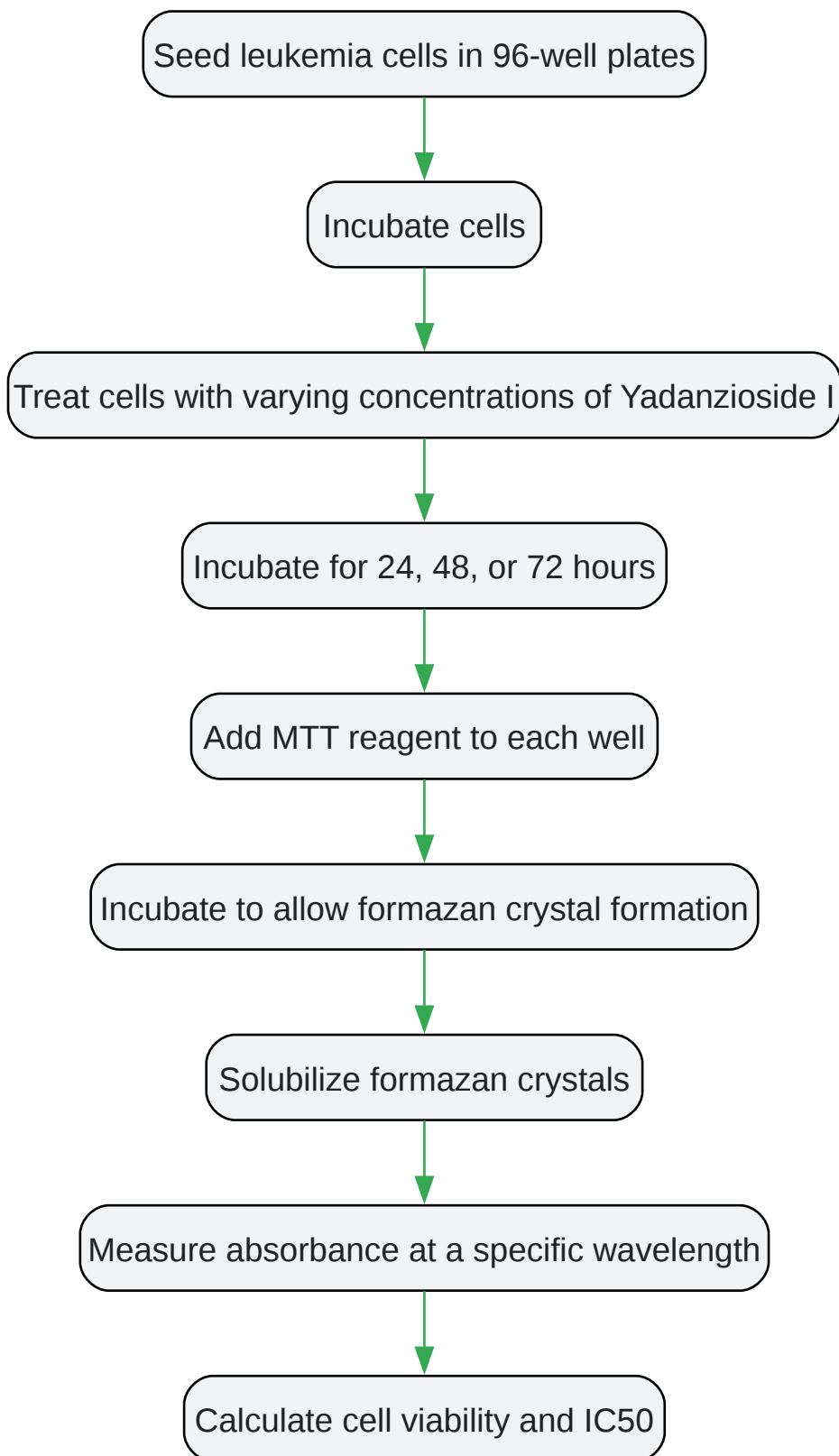
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Antiviral Assay Workflow

Cytotoxicity Assay for Anticancer Activity (General Protocol)

The cytotoxic effects of **Yadanzioside I** on leukemia cell lines are typically determined using a cell viability assay such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Workflow for MTT Cytotoxicity Assay:

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MTT Cytotoxicity Assay Workflow

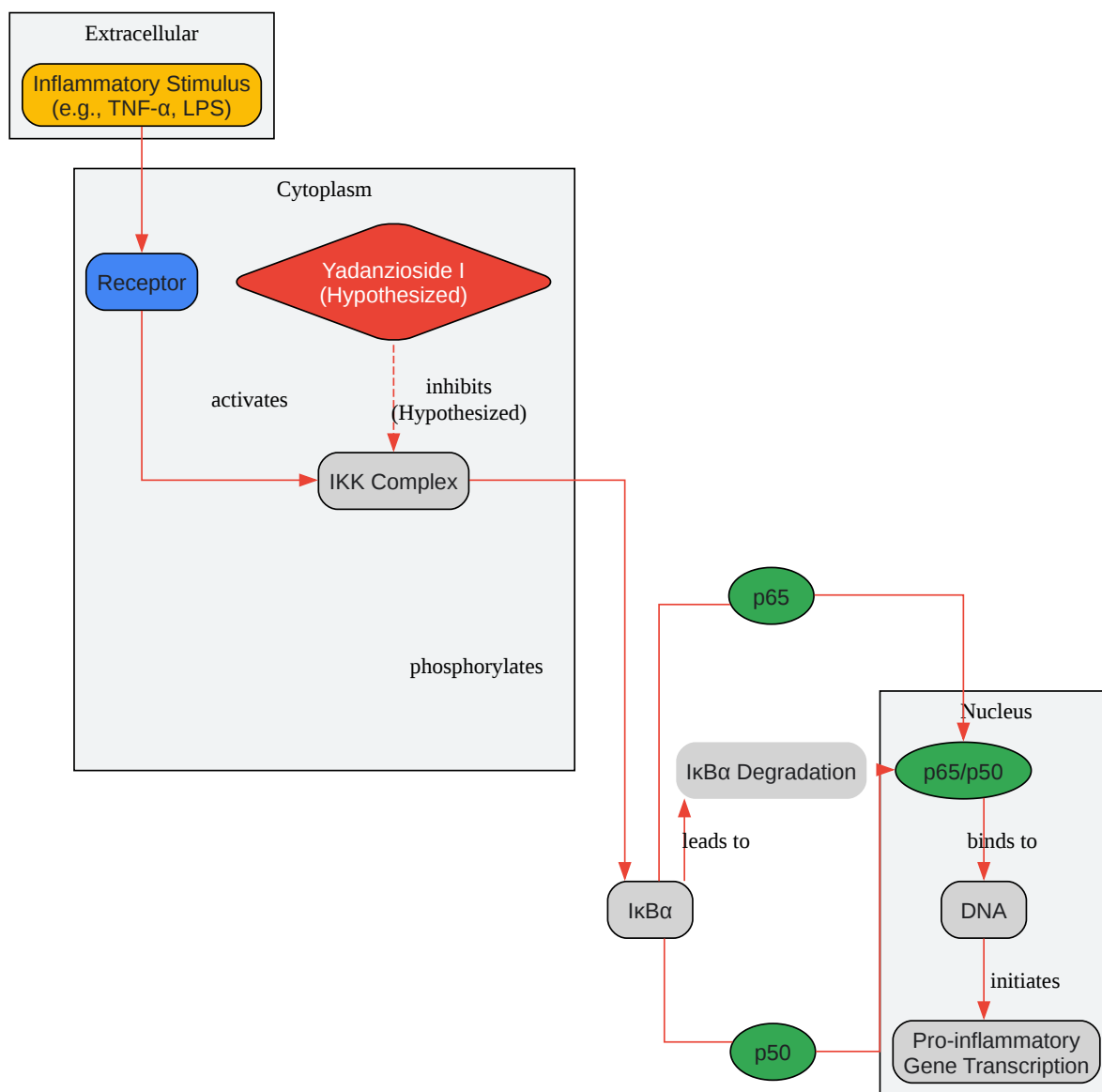
Signaling Pathways

The precise signaling pathways through which **Yadanzioside I** exerts its biological effects have not been definitively elucidated in the available scientific literature. However, studies on the crude extracts of *Brucea javanica*, the plant source of **Yadanzioside I**, have suggested involvement of several key signaling pathways in its anticancer and anti-inflammatory effects. It is plausible that **Yadanzioside I** contributes to the overall activity of the extract through modulation of these pathways, although direct evidence is currently lacking.

Potential, yet unconfirmed, signaling pathways that may be influenced by **Yadanzioside I**, based on the activity of *Brucea javanica* extracts, include:

- **JAK/STAT Pathway:** This pathway is crucial in regulating immune responses, cell proliferation, and apoptosis.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **NF-κB Pathway:** The NF-κB pathway is a key regulator of inflammation, and its inhibition can lead to reduced production of pro-inflammatory cytokines.

Below is a hypothetical representation of how a compound like **Yadanzioside I** might inhibit the NF-κB signaling pathway, a common mechanism for anti-inflammatory and anticancer agents.



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*Hypothesized Inhibition of NF- κ B Pathway by **Yadanzioside I***

Disclaimer: The signaling pathway diagram presented above is a hypothetical model based on the known mechanisms of similar compounds and the biological activities of *Brucea javanica* extracts. Further research is required to confirm the direct effect of **Yadanzioside I** on the NF- κ B pathway or any other signaling cascade.

Conclusion

Yadanzioside I is a promising natural product with demonstrated antileukemic and potential antiviral activities. While the precise mechanisms of action and a comprehensive set of quantitative data are still under investigation, this guide provides a foundational understanding for researchers in the field of drug discovery and development. Further studies are warranted to fully elucidate its therapeutic potential and to establish detailed experimental protocols and signaling pathway involvement.

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